

# Application Notes and Protocols: Manganese-Catalyzed Synthesis of Cyclopropylmethanols

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## Compound of Interest

Compound Name: (2,2-Dichlorocyclopropyl)methanol

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For the attention of: Researchers, scientists, and drug development professionals.

Disclaimer: Extensive literature searches did not yield a specific protocol for the manganese-catalyzed synthesis of **(2,2-dichlorocyclopropyl)methanol**. The following application notes detail a well-established and closely related procedure: the manganese-catalyzed synthesis of cyclopropylmethanols from allylic alcohols using a borrowing hydrogen strategy. While this does not produce the dichlorinated target molecule, it represents the current state of the art in manganese-catalyzed cyclopropanation of this class of substrates. Standard methods for dichlorocyclopropanation, typically involving the generation of dichlorocarbene from chloroform and a strong base, do not generally employ manganese catalysts.

## Introduction

Cyclopropane rings are a key structural motif in numerous pharmaceuticals and natural products. Their incorporation can significantly influence a molecule's biological activity and metabolic stability. This document outlines a manganese-catalyzed method for the synthesis of cyclopropylmethanols from allylic alcohols and sulfones. This transformation proceeds via a "borrowing hydrogen" strategy, offering a mild and efficient alternative to traditional carbene-based cyclopropanation methods.<sup>[1][2][3][4]</sup> The reaction is catalyzed by an earth-abundant and low-toxicity metal, making it an attractive approach for sustainable chemical synthesis.

## Reaction Principle

The manganese-catalyzed cyclopropanation of allylic alcohols with sulfones involves a sequential reaction mechanism.<sup>[2][3]</sup> Initially, the manganese catalyst facilitates the dehydrogenation of the allylic alcohol to form an  $\alpha,\beta$ -unsaturated aldehyde. This is followed by a Michael addition of the sulfone to the enal, and a subsequent intramolecular cyclization to form the cyclopropane ring. Finally, the manganese hydride species, formed during the initial dehydrogenation, hydrogenates the aldehyde to afford the cyclopropylmethanol product.

## Experimental Protocols

### General Procedure for Manganese-Catalyzed Cyclopropanation of Allyl Alcohol

A detailed experimental protocol based on established literature is provided below.<sup>[1][5][6]</sup>

Materials:

- Manganese Catalyst (e.g., a PNP-Mn pincer complex)
- Allyl Alcohol
- Arylmethyl trifluoromethyl sulfone
- Potassium tert-butoxide (KOtBu)
- tert-Amyl alcohol (tAmOH)
- Anhydrous reaction vessel
- Standard Schlenk line or glovebox techniques

Procedure:

- To an oven-dried reaction vessel under an inert atmosphere (e.g., argon or nitrogen), add the Manganese catalyst (1.0 mol%).
- Add the arylmethyl trifluoromethyl sulfone (1.0 equiv, 0.25 mmol).
- Add allyl alcohol (1.2 equiv, 0.3 mmol).

- Add potassium tert-butoxide (1.25 equiv).
- Add tert-amyl alcohol (5.0 mL).
- Seal the reaction vessel and place it in a preheated oil bath at 60 °C.
- Stir the reaction mixture for 12 hours.
- After completion, cool the reaction to room temperature and quench with water.
- Extract the product with a suitable organic solvent (e.g., ethyl acetate).
- Dry the combined organic layers over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to obtain the desired cyclopropylmethanol.

## Quantitative Data Summary

The following tables summarize the yields of various cyclopropylmethanol products obtained through manganese-catalyzed cyclopropanation of different allylic alcohols and sulfones.[\[1\]](#)[\[2\]](#)  
[\[6\]](#)

Table 1: Manganese-Catalyzed Cyclopropanation of Allyl Alcohol with Various Sulfones

Entry	Arylmethyl Trifluoromethyl Sulfone	Product	Yield (%)
1	Phenyl	(Cyclopropyl)methanol	85
2	4-Methylphenyl	(Cyclopropyl)methanol	92
3	4-Methoxyphenyl	(Cyclopropyl)methanol	95
4	4-Chlorophenyl	(Cyclopropyl)methanol	78
5	2-Naphthyl	(Cyclopropyl)methanol	88

Reaction conditions: Arylmethyl trifluoromethyl sulfone (0.25 mmol), allyl alcohol (0.3 mmol), Mn catalyst (1.0 mol%), K<sub>OT</sub>Bu (1.25 equiv), tAmOH (5.0 mL), 60 °C, 12 h. Isolated yields are reported.

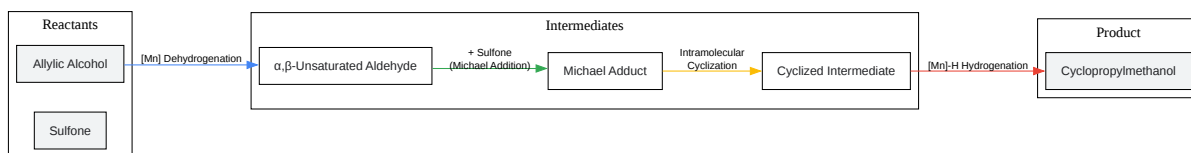
Table 2: Manganese-Catalyzed Cyclopropanation of Various Allylic Alcohols

Entry	Allylic Alcohol	Product	Yield (%)
1	Cinnamyl alcohol	(2-Phenylcyclopropyl)methanol	99
2	Geraniol	Substituted cyclopropylmethanol	75
3	(E)-Hex-2-en-1-ol	(2-Propylcyclopropyl)methanol	82
4	(Z)-Hex-2-en-1-ol	(2-Propylcyclopropyl)methanol	79

Reaction conditions: Arylmethyl trifluoromethyl sulfone (0.25 mmol), allylic alcohol (0.3 mmol), Mn catalyst (1.0 mol%), K<sub>OT</sub>Bu (1.25 equiv), tAmOH (5.0 mL), 60 °C, 12 h. Isolated yields are reported.

## Visualizations

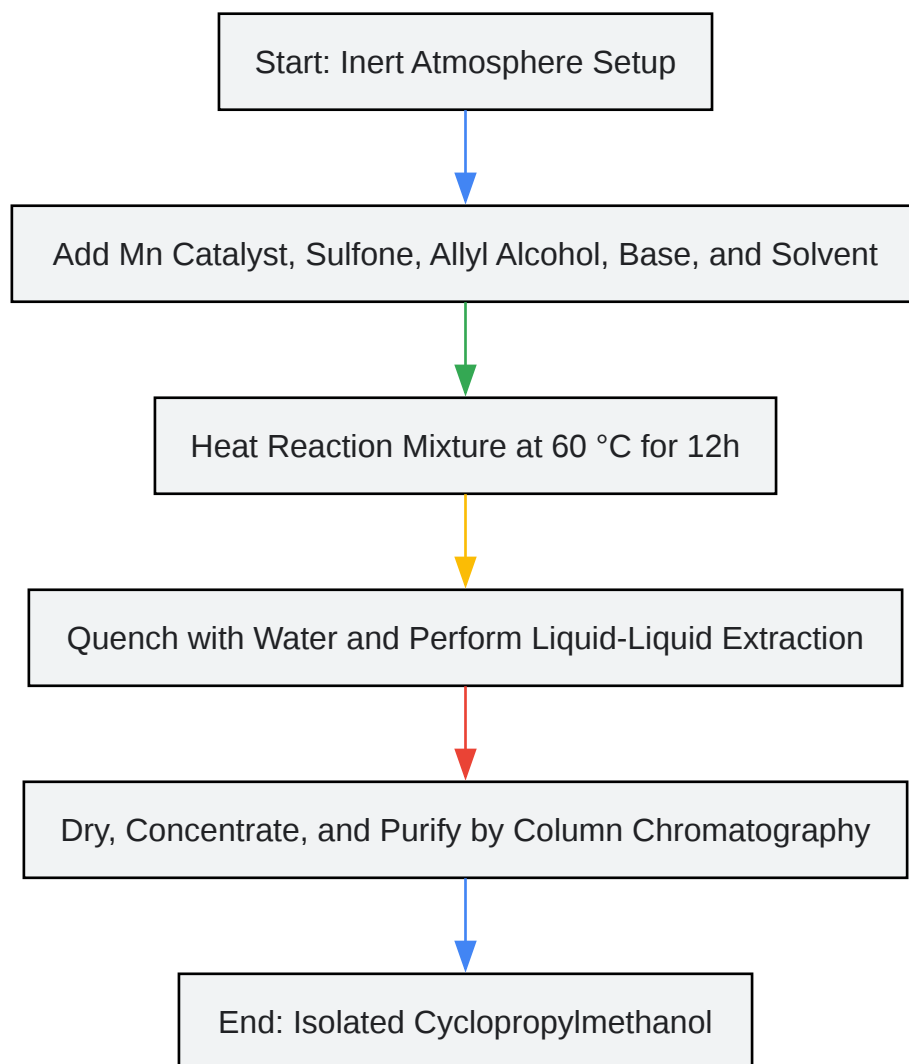
### Reaction Pathway



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Caption: Proposed reaction pathway for the manganese-catalyzed synthesis of cyclopropylmethanol.

## Experimental Workflow



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Caption: General experimental workflow for the synthesis of cyclopropylmethanol.

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